

Commercial Availability and Technical Applications of Mavacamten-d6: A Guide for Researchers

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Compound of Interest		
Compound Name:	Mavacamten-d6	
Cat. No.:	B12369018	Get Quote

For researchers and drug development professionals, the availability of high-quality, well-characterized stable isotope-labeled internal standards is critical for robust bioanalytical method development and pharmacokinetic studies. This technical guide provides an in-depth overview of the commercial suppliers, availability, and technical applications of **Mavacamten-d6**, a deuterated analog of the novel cardiac myosin inhibitor, Mavacamten.

Commercial Suppliers and Product Specifications

Mavacamten-d6 is available from several commercial suppliers specializing in research chemicals and stable isotope-labeled compounds. The following table summarizes the key product specifications from prominent vendors to facilitate easy comparison for procurement. Researchers are advised to request a certificate of analysis from the supplier for lot-specific details.

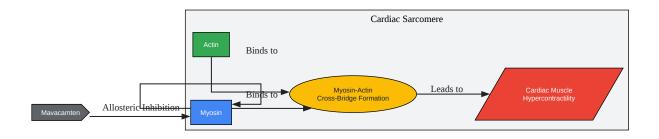


Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichmen t
Clearsynth	CS-O- 45810	2453251- 18-6	C15H13D6N 3O2	279.37	Not Specified	Not Specified
A Chemtek	ARD19397 3D6	2453251- 18-6	C ₁₅ H ₁₉ N ₃ O 2 (Note: Formula likely for unlabeled)	279.37	>98%	Not Specified
MedchemE xpress	HY- 109037S	2453251- 18-6	Not Specified	Not Specified	Not Specified	Not Specified
Pharmaffili ates	PA STI 089961	2453251- 18-6	C15H13D6N 3O2	279.37	Not Specified	Not Specified
Shimadzu Chemistry & Diagnostic s	C10214	1642288- 47-8 (unlabeled)	C15H13D6N 3O2	279.37	>98%	>98% ² H

Mechanism of Action of Mavacamten: A Signaling Pathway

Mavacamten is a first-in-class, allosteric and reversible inhibitor of cardiac myosin.[1] It targets the underlying pathophysiology of hypertrophic cardiomyopathy (HCM) by modulating the number of myosin heads available to interact with actin, thereby reducing the excessive contractility of the heart muscle.[2][3] The drug stabilizes the energy-sparing, super-relaxed state of the myosin, leading to a decrease in the number of myosin-actin cross-bridges formed. [1][3] This ultimately reduces the hypercontractility, dynamic left ventricular outflow tract (LVOT) obstruction, and improves cardiac filling pressures in patients with HCM.





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Mavacamten's inhibitory effect on cardiac myosin cross-bridge formation.

Experimental Protocol: Quantification of Mavacamten in Plasma using LC-MS/MS

The following is a representative experimental protocol for the quantification of Mavacamten in a biological matrix, such as plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). **Mavacamten-d6** serves as an ideal internal standard for this assay due to its similar physicochemical properties to the analyte and its distinct mass-to-charge ratio.

- 1. Sample Preparation (Protein Precipitation)
- To 50 μL of plasma sample, add 150 μL of acetonitrile containing the internal standard,
 Mavacamten-d6.
- Vortex mix for 1 minute to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase.



2. LC-MS/MS Instrumentation and Conditions

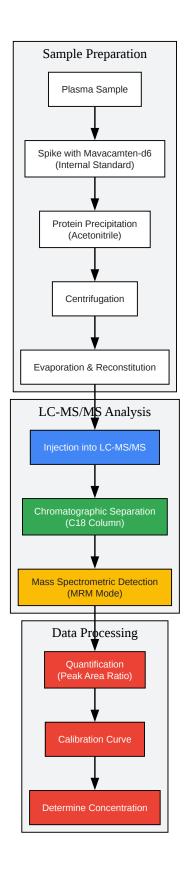
- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μm).
- Mobile Phase:
 - A: 0.1% formic acid in water
 - B: 0.1% formic acid in acetonitrile
- Gradient Elution: A linear gradient from 10% to 85% mobile phase B over 30 seconds.
- Flow Rate: 0.9 mL/min.
- Ionization Mode: Positive ion electrospray (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Mavacamten: m/z 274.0 → 128.0
 - Mavacamten-d6: (The specific transition for Mavacamten-d6 would be determined by adding 6 daltons to the precursor and/or product ion mass of Mavacamten, depending on the fragmentation pattern).

3. Data Analysis

- Quantification is performed by calculating the peak area ratio of the analyte (Mavacamten) to the internal standard (Mavacamten-d6).
- A calibration curve is constructed by plotting the peak area ratios of calibration standards against their known concentrations.



• The concentration of Mavacamten in the unknown samples is then determined from the calibration curve.





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Workflow for the bioanalytical quantification of Mavacamten.

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